

# Safe Disposal of Thymine-1-Acetic Acid: A Procedural Guide

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## Compound of Interest

Compound Name: *Thymine-1-acetic acid*

Cat. No.: B1363091

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents like **Thymine-1-acetic acid** are paramount for ensuring laboratory safety and environmental compliance. This guide provides essential information on the safe disposal of **Thymine-1-acetic acid**, drawing from safety data sheets and best practices in chemical waste management.

## Material Properties and Safety Data

A thorough understanding of the physicochemical properties of **Thymine-1-acetic acid** is the first step toward safe handling. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	184.15 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	272-278 °C (decomposes)	<a href="#">[1]</a> <a href="#">[3]</a>
Form	Solid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Assay	98%	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

# Hazard Identification and Personal Protective Equipment (PPE)

**Thymine-1-acetic acid** is classified as a hazardous substance with the following hazard statements:

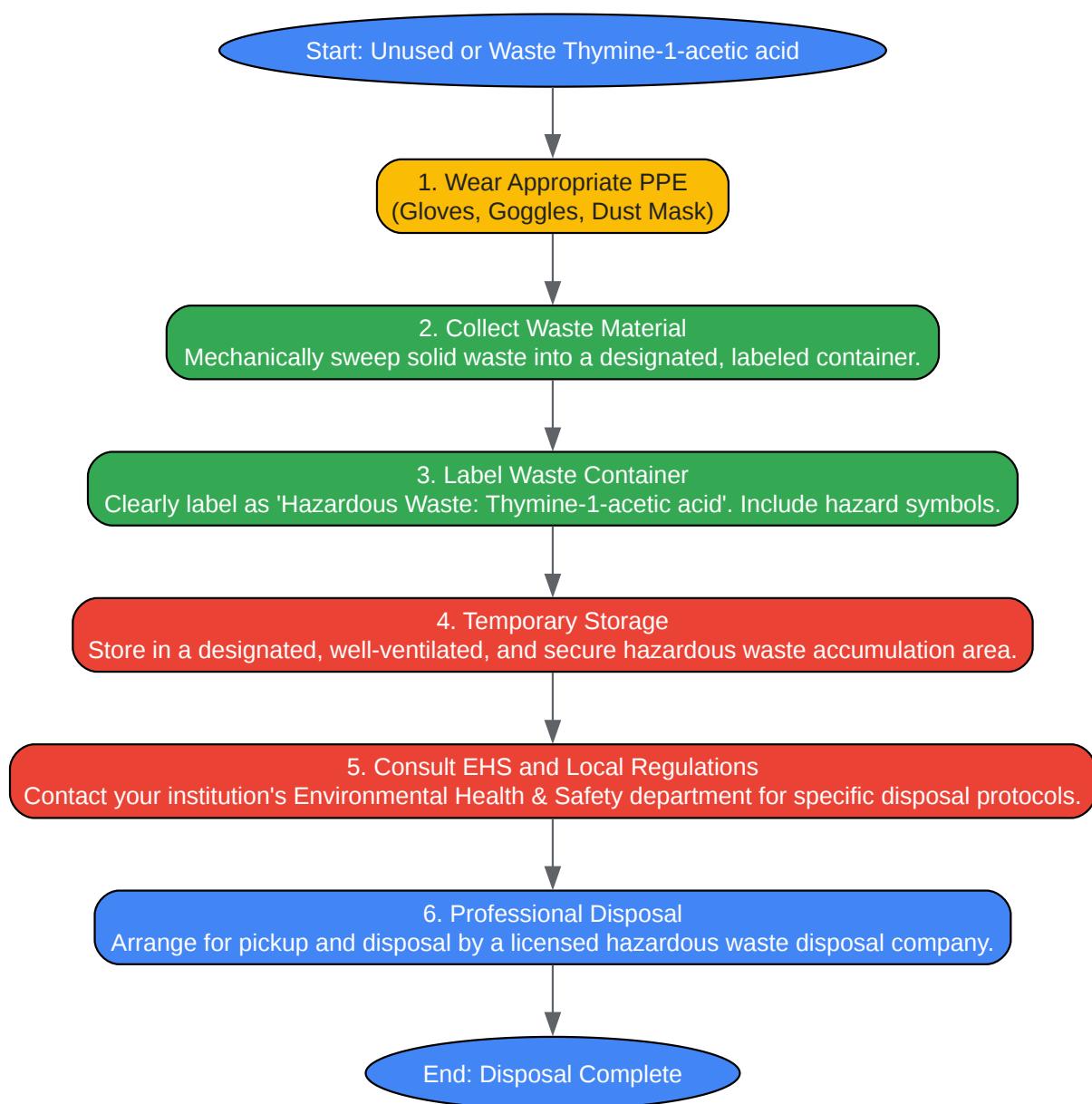
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[[1](#)][[2](#)]

To mitigate these risks, the use of appropriate Personal Protective Equipment (PPE) is mandatory. This includes:

- Eye Protection: Eyeshields or safety glasses.[[1](#)][[2](#)]
- Hand Protection: Chemical-resistant gloves.[[1](#)][[2](#)]
- Respiratory Protection: A dust mask, such as a type N95 (US), is recommended.[[1](#)][[2](#)]

## Step-by-Step Disposal Procedure

The proper disposal of **Thymine-1-acetic acid** must be conducted in accordance with local, state, and federal regulations. The following is a general procedural workflow for the safe disposal of this compound.



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## References

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- 2. 胸腺嘧啶-1-乙酸 98% | Sigma-Aldrich [sigmaaldrich.com]
- 3. alkalisci.com [alkalisci.com]
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